

Essential Safety and Logistical Information for Handling Telmisartan (C₂₉H₃₅N₃O₆S)

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Compound of Interest

Compound Name: C₂₉H₃₅N₃O₆S

Cat. No.: B15172505

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This guide provides comprehensive safety protocols and logistical procedures for researchers, scientists, and drug development professionals handling Telmisartan. Adherence to these guidelines is crucial for ensuring personal safety and maintaining a secure laboratory environment.

Chemical Identifier: Telmisartan CAS Number: 144701-48-4[1] Molecular Formula: **C₂₉H₃₅N₃O₆S**

Hazard Identification and Classification

Telmisartan is classified with the following hazards:

- Acute toxicity - oral 4: Harmful if swallowed.[1]
- Reproductive toxicity 2: Suspected of damaging fertility or the unborn child.[1]
- Aquatic Chronic 2: Toxic to aquatic life with long-lasting effects.[1]

Signal Word: Warning[1]

Hazard Statements:

- H302: Harmful if swallowed.[1]
- H361: Suspected of damaging fertility or the unborn child.[1]

- H411: Toxic to aquatic life with long-lasting effects.[1]

Personal Protective Equipment (PPE)

Consistent and proper use of PPE is the most critical line of defense against chemical exposure. The following PPE is mandatory when handling Telmisartan:

PPE Category	Specifications	Rationale
Eye/Face Protection	Safety glasses with side-shields (or goggles) conforming to EN166 (EU) or NIOSH (US) standards.[2][3]	Protects against splashes and airborne particles.
Hand Protection	Wear protective butyl rubber or nitrile gloves.[4] Gloves must be inspected prior to use and disposed of properly after.[2]	Prevents skin contact and absorption.
Skin and Body Protection	Laboratory coat. For larger quantities or risk of splashing, wear suitable protective clothing.[4][5]	Protects skin from accidental contact.
Respiratory Protection	Generally not required under normal use with adequate ventilation. If dust is generated or exposure limits are exceeded, use a NIOSH/MSHA-approved respirator.[4][5]	Prevents inhalation of harmful dust.

Quantitative Toxicity Data

The following table summarizes available acute toxicity data for Telmisartan.

Test	Species	Route	Value
LD50	Rat	Oral	> 2000 mg/kg[6]
LD50	Dog	Oral	> 2000 mg/kg[6]

Experimental Protocol: Preparation of a 10 mM Telmisartan Stock Solution

This protocol outlines the steps for safely preparing a 10 mM stock solution of Telmisartan in a laboratory setting.

Materials:

- Telmisartan powder (CAS: 144701-48-4)
- Dimethyl sulfoxide (DMSO)
- Calibrated analytical balance
- Weighing paper or boat
- Spatula
- Appropriate volumetric flask (e.g., 10 mL)
- Pipettes
- Vortex mixer
- Personal Protective Equipment (as specified above)

Procedure:

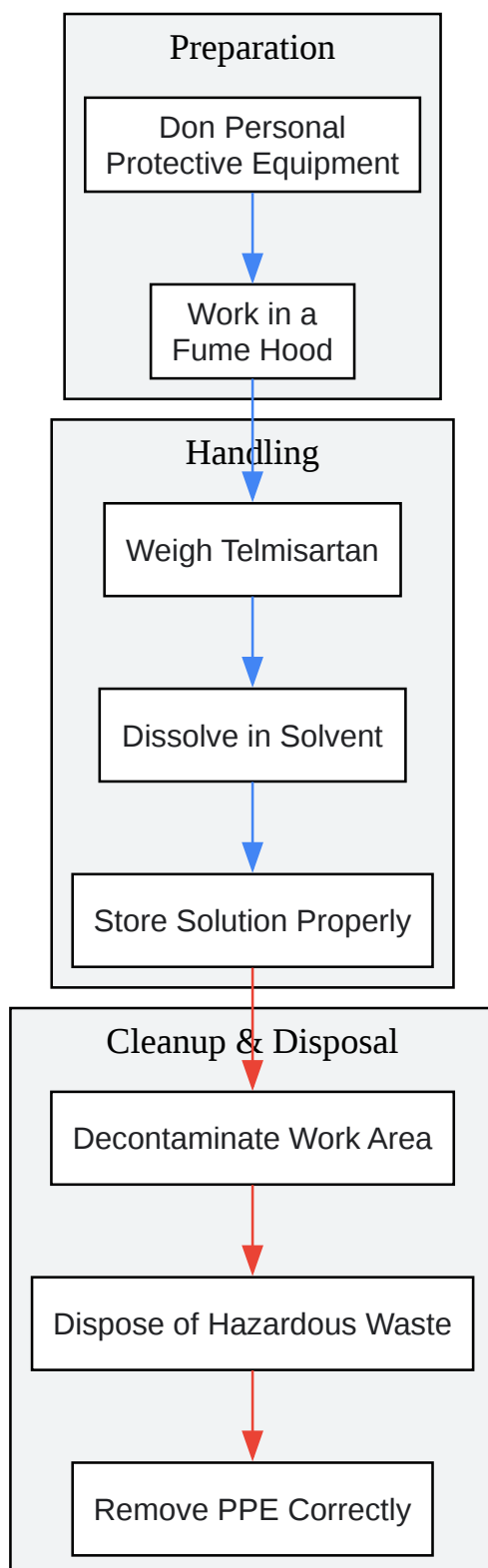
- Preparation and Precautionary Measures:
 - Ensure the work area is clean and uncluttered.

- Work within a certified chemical fume hood to minimize inhalation exposure.
- Don all required PPE: safety glasses with side shields, nitrile or butyl rubber gloves, and a lab coat.
- Weighing the Telmisartan:
 - Place a weighing boat on the analytical balance and tare.
 - Carefully weigh out the required amount of Telmisartan powder. For a 10 mL of 10 mM solution, you will need 51.46 mg (Molar Mass = 514.63 g/mol).
 - Record the exact weight.
- Dissolving the Telmisartan:
 - Carefully transfer the weighed Telmisartan powder into the volumetric flask.
 - Add a small amount of DMSO (e.g., 5 mL) to the flask.
 - Gently swirl the flask or use a vortex mixer until the powder is completely dissolved.
- Final Volume Adjustment:
 - Once the Telmisartan is fully dissolved, add DMSO to the flask until the bottom of the meniscus reaches the calibration mark.
 - Cap the flask and invert it several times to ensure the solution is homogeneous.
- Storage:
 - Transfer the solution to a clearly labeled storage vial. The label should include the chemical name, concentration, solvent, date of preparation, and your initials.
 - Store the solution according to the manufacturer's recommendations, typically at -20°C for long-term storage.
- Waste Disposal:

- Dispose of all contaminated materials (weighing boat, gloves, etc.) in a designated hazardous waste container.[\[4\]](#)
- Unused solution must also be disposed of as hazardous chemical waste. Do not pour down the drain.[\[7\]](#)
- Decontamination:
 - Thoroughly clean the work area, including the balance and fume hood surface.
 - Wash hands thoroughly with soap and water after removing gloves.[\[2\]](#)

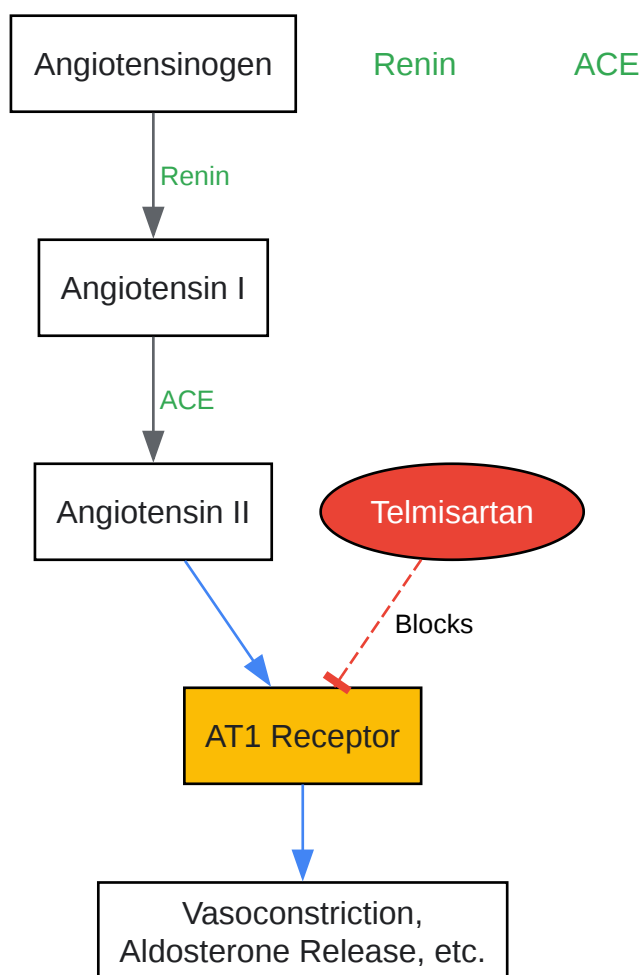
Visual Workflow and Pathway Diagrams

The following diagrams illustrate the safe handling workflow for Telmisartan and its mechanism of action.



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Caption: Safe handling workflow for Telmisartan.



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